

Distinguishing Tetraamminecopper(II) Sulfate and Its Anhydrous Form: A Comparative Guide

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

Cat. No.: *B12351667*

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This guide provides a detailed comparison between tetraamminecopper(II) sulfate monohydrate ($[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$) and its anhydrous counterpart, $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4$. For a comprehensive analysis, a comparison with the related compound, anhydrous copper(II) sulfate (CuSO_4), is also included to highlight the distinct roles of ammonia and water ligands. This document is intended for researchers and professionals in chemistry and drug development, offering objective data and experimental protocols for accurate differentiation.

Comparative Physical and Chemical Properties

The key distinguishing features of these compounds are summarized in the table below. The most apparent initial difference is their color, which arises from the distinct coordination environment of the copper(II) ion.

Property	Tetraamminecopper(II) Sulfate Monohydrate	Anhydrous Tetraamminecopper(II) Sulfate	Anhydrous Copper(II) Sulfate
Chemical Formula	$[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$ or $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]\text{SO}_4$	$[\text{Cu}(\text{NH}_3)_4]\text{SO}_4$	CuSO_4
Appearance	Dark blue to purple crystalline solid[1][2]	Dark blue solid	Pale green or gray-white powder
Molar Mass	245.79 g/mol [1][2]	227.78 g/mol	159.61 g/mol
Density	1.81 g/cm ³ [1][2][3]	Not readily available	3.6 g/cm ³
Coordination Geometry	Square pyramidal $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$ [1][4][5]	Square planar $[\text{Cu}(\text{NH}_3)_4]^{2+}$ (expected)	Orthorhombic
Odor	Faint ammonia odor[2][3][5]	Stronger ammonia odor upon decomposition	Odorless
Solubility in Water	18.5 g/100 g at 21.5 °C[1][2]	Soluble	Soluble, forms blue $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$
Crystal System	Orthorhombic[4][5]	Not readily available	Orthorhombic

Experimental Protocols for Differentiation

Several analytical techniques can be employed to reliably distinguish between these compounds.

Thermal Analysis (Thermogravimetric Analysis - TGA)

Objective: To differentiate the compounds based on their thermal decomposition profiles, specifically the temperatures at which they lose water and ammonia.

Protocol:

- Calibrate the Thermogravimetric Analyzer (TGA) according to the manufacturer's specifications.

- Place 5-10 mg of the sample into an alumina or platinum crucible.
- Heat the sample from ambient temperature to 300°C at a rate of 10°C/min under an inert nitrogen atmosphere.
- Record the mass loss as a function of temperature.

Expected Results:

- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$: Will show an initial mass loss corresponding to one molecule of water, followed by sequential loss of ammonia molecules. The water molecule and two ammonia molecules are lost by 120°C, with the remaining two ammonia molecules being lost around 160°C.^{[4][5]}
- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4$: Will show no initial mass loss corresponding to water. The decomposition will begin with the loss of ammonia.
- CuSO_4 : Will show no mass loss in this temperature range.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups and bonding within each compound, particularly the presence of water and ammonia ligands.

Protocol:

- Acquire a background spectrum of the empty sample holder (e.g., ATR crystal).
- Place a small amount of the finely ground solid sample onto the crystal.
- Record the FT-IR spectrum from 4000 to 400 cm^{-1} .
- Clean the crystal and repeat for each sample.

Expected Results:

- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$: The spectrum will display characteristic broad absorption bands for the O-H stretching of the water molecule (typically 3200-3500 cm^{-1}), N-H stretching vibrations

from the ammonia ligands (typically $3100\text{--}3400\text{ cm}^{-1}$), and a strong band for the sulfate anion (around 1100 cm^{-1}). A band corresponding to the Cu-N stretch may also be observed at lower wavenumbers (around 422 cm^{-1}).^[6]

- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4$: The spectrum will lack the broad O-H stretching band but will show the N-H stretching and sulfate bands.
- CuSO_4 : The spectrum will be simpler, showing only the characteristic vibrations of the sulfate anion and lacking bands for O-H or N-H stretches.

Powder X-ray Diffraction (PXRD)

Objective: To obtain a unique diffraction pattern for each crystalline solid, which serves as a fingerprint for its specific crystal structure.

Protocol:

- Finely grind the crystalline sample to a homogenous powder.
- Mount the powder on a sample holder.
- Place the sample holder in the diffractometer.
- Scan the sample over a range of 2θ angles (e.g., 5° to 70°) using a monochromatic X-ray source (typically Cu $K\alpha$).
- Record the diffraction pattern (intensity vs. 2θ).

Expected Results: Each of the three compounds possesses a distinct crystal structure and will therefore produce a unique powder diffraction pattern.

- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$: Crystallizes in the orthorhombic space group $Pnma$, which will yield a specific, identifiable pattern.^[4]
- $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4$ and CuSO_4 : Will produce their own unique patterns distinct from the monohydrate and from each other, allowing for unambiguous identification.

Visualization of Key Relationships and Workflows

Logical Differentiation Workflow

This diagram outlines a step-by-step process for identifying an unknown sample among the three compounds.

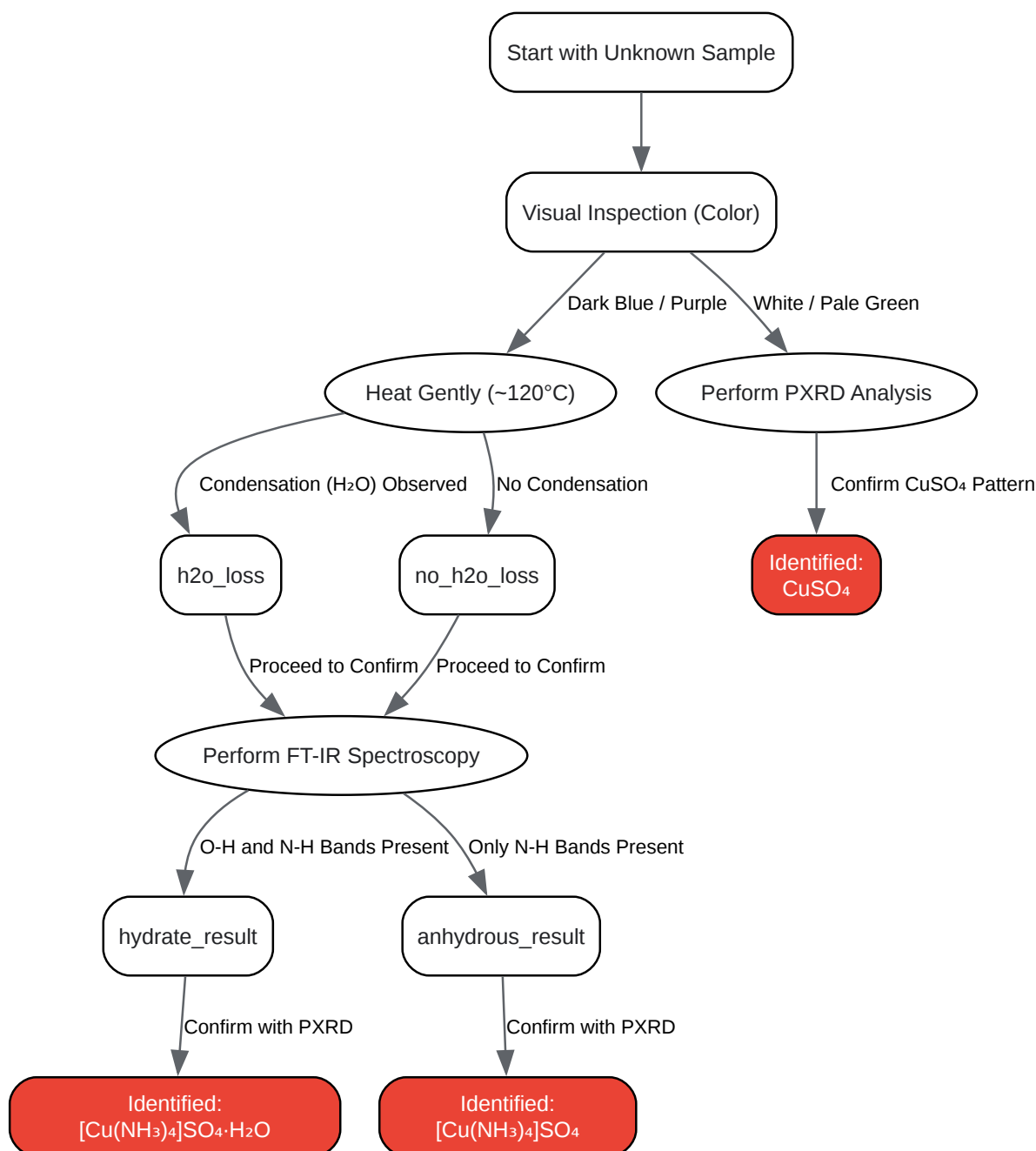


Fig. 1. Logical Workflow for Compound Identification

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Caption: Fig. 1. Logical Workflow for Compound Identification

Coordination Environment of Copper(II)

This diagram illustrates the structural differences in the immediate coordination sphere of the central copper(II) ion in each compound.

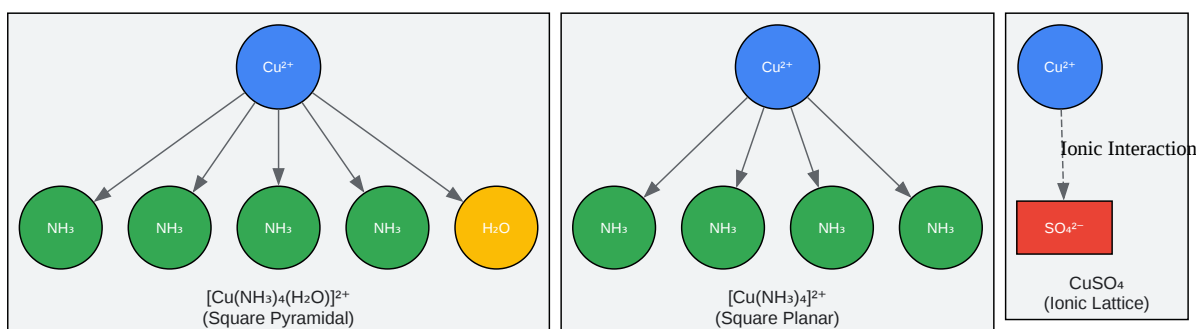


Fig. 2. Copper(II) Coordination Environments

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Caption: Fig. 2. Copper(II) Coordination Environments

Thermal Decomposition Pathway

This diagram shows the stepwise decomposition of tetraamminecopper(II) sulfate monohydrate upon heating.

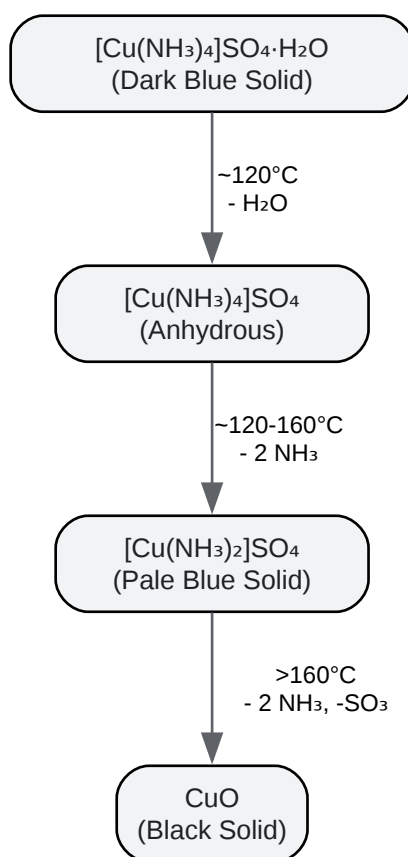


Fig. 3. Thermal Decomposition Pathway

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Caption: Fig. 3. Thermal Decomposition Pathway

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